

Chemical and physical properties of 30-Hydroxytriacontanoic acid

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Compound of Interest

Compound Name: 30-Hydroxytriacontanoic acid

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An In-depth Technical Guide to 30-Hydroxytriacontanoic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

30-Hydroxytriacontanoic acid, a member of the omega-hydroxy fatty acid family, is a long-chain saturated fatty acid with a hydroxyl group at its terminal (ω) position. This unique structural feature imparts amphiphilic properties, making it a molecule of interest in various biological and industrial applications. This technical guide provides a comprehensive overview of the chemical and physical properties, spectral data, and potential biological significance of **30-hydroxytriacontanoic acid**, alongside generalized experimental protocols for its synthesis and isolation.

Chemical and Physical Properties

While specific experimental data for **30-hydroxytriacontanoic acid** is limited in publicly available literature, its fundamental properties can be summarized. The following table presents a combination of computed data from reputable chemical databases and estimated values based on trends observed for similar long-chain fatty acids.

Property	Value	Source
IUPAC Name	30-hydroxytriacontanoic acid	PubChem[1]
Synonyms	ω -Hydroxytriacontanoic acid, 30-hydroxy-melissic acid	PubChem[1]
CAS Number	52900-18-2	PubChem[1]
Molecular Formula	C30H60O3	PubChem[1]
Molecular Weight	468.80 g/mol	PubChem[1]
Melting Point	Not experimentally determined (Estimated >90 °C)	Inferred
Boiling Point	Not experimentally determined	Inferred
Solubility	Predicted to be soluble in nonpolar organic solvents and sparingly soluble in polar solvents.	Inferred
XLogP3	11.8	PubChem[1]

Spectral Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹³C NMR Spectrum: A ¹³C NMR spectrum for **30-hydroxytriacontanoic acid** is available in the PubChem database. The spectrum displays characteristic peaks for the carbonyl carbon of the carboxylic acid, the carbon bearing the hydroxyl group, and a dense cluster of peaks corresponding to the methylene carbons of the long alkyl chain.

Predicted ¹H NMR Spectrum: A predicted ¹H NMR spectrum would be expected to show the following key signals:

- A triplet corresponding to the protons of the terminal methyl group.
- A broad multiplet for the numerous methylene protons along the chain.

- A triplet for the methylene protons adjacent to the carboxylic acid group.
- A triplet for the methylene protons adjacent to the hydroxyl group.
- A broad singlet for the hydroxyl proton.
- A broad singlet for the carboxylic acid proton.

Infrared (IR) Spectroscopy

An experimental IR spectrum for **30-hydroxytriacontanoic acid** is not readily available. However, based on its functional groups, a predicted spectrum would exhibit the following characteristic absorption bands:

- O-H stretch (carboxylic acid): A very broad band in the region of 3300-2500 cm^{-1} .
- C-H stretch (alkane): Sharp peaks just below 3000 cm^{-1} .
- C=O stretch (carboxylic acid): A strong, sharp peak around 1710 cm^{-1} .
- O-H bend (alcohol): A broad peak around 1350-1260 cm^{-1} .
- C-O stretch (alcohol and carboxylic acid): Peaks in the region of 1320-1000 cm^{-1} .

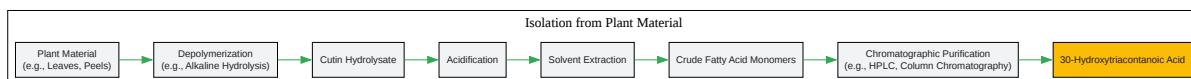
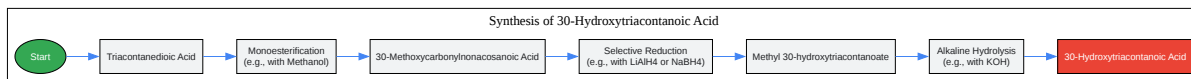
Experimental Protocols

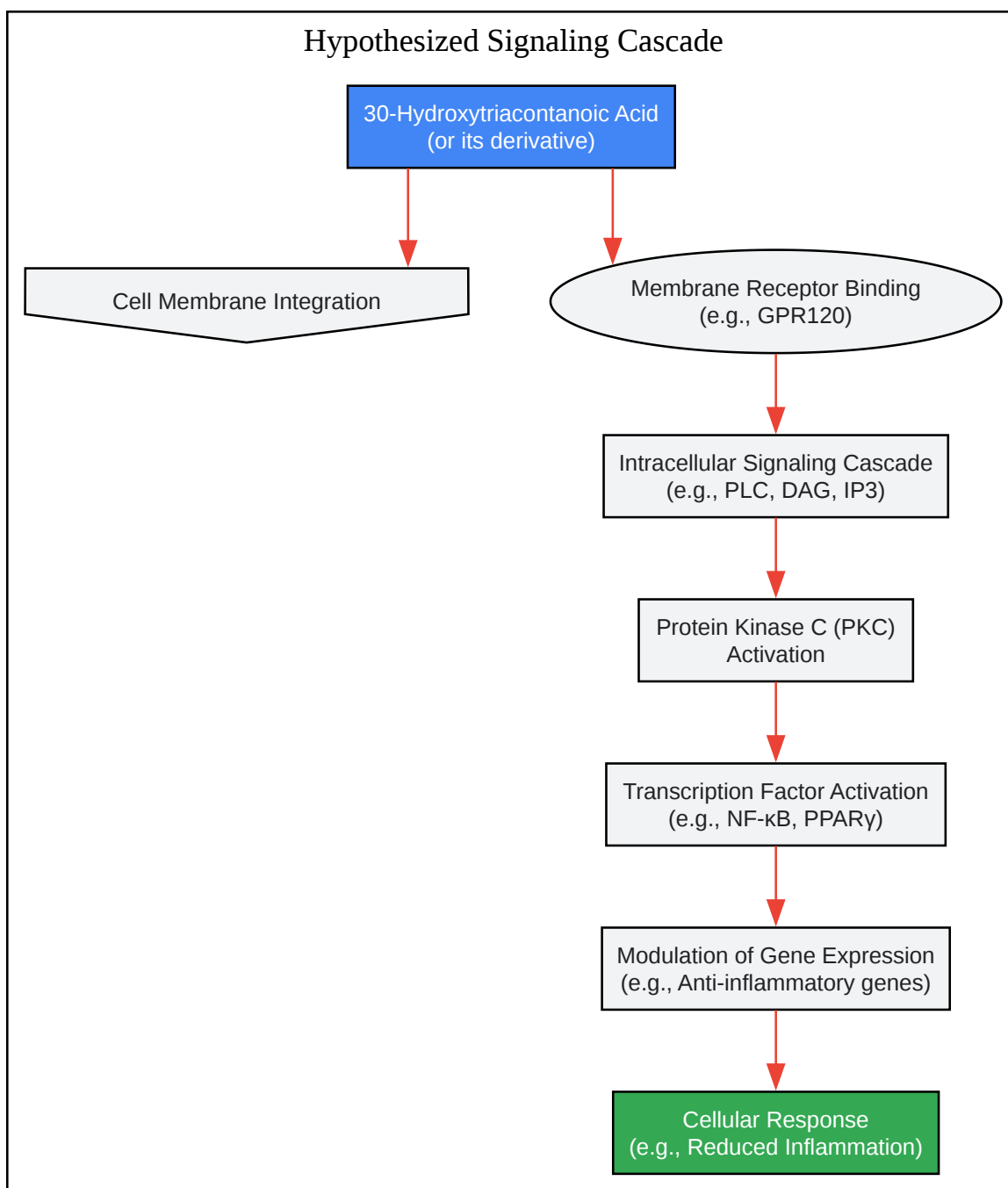
Detailed, validated experimental protocols specifically for **30-hydroxytriacontanoic acid** are not widely published. However, general methodologies for the synthesis and isolation of long-chain ω -hydroxy fatty acids can be adapted.

Generalized Synthesis Protocol: Reduction of a Dicarboxylic Acid Monoester

This method involves the selective reduction of the ester group of a long-chain dicarboxylic acid monoester.

Workflow for the Synthesis of ω -Hydroxy Fatty Acids





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References

- 1. 30-Hydroxytriacontanoic acid | C₃₀H₆₀O₃ | CID 5312787 - PubChem [pubchem.ncbi.nlm.nih.gov]
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